

Fundamental Properties and Solubility

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Compound Focus: Barium arsenate

CAS No.: 13477-04-8

Cat. No.: S1509847

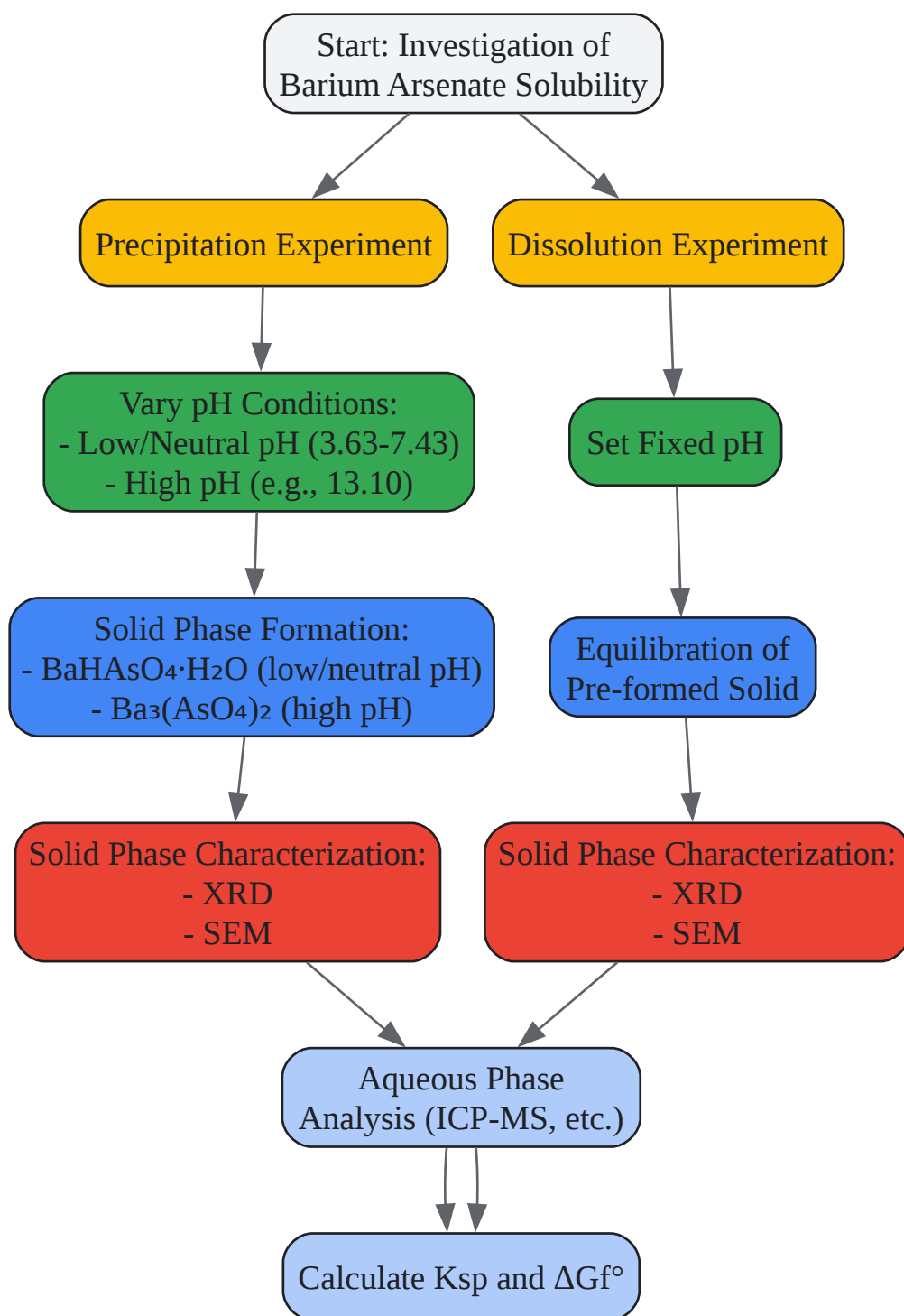
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Barium arsenate is an inorganic compound whose formation and stability are influenced by pH and the specific arsenate species present. Key properties and solubility data are summarized below.

Property / Aspect	Details
Common Compounds	$Ba_3(AsO_4)_2$ (Barium arsenate), $BaHAsO_4 \cdot H_2O$ (Barium hydrogen arsenate) [1]
Crystal System	-
Stability & pH	$BaHAsO_4 \cdot H_2O$ is stable at low to neutral pH (3.63-7.43); $Ba_3(AsO_4)_2$ is the dominant solid phase at high pH (e.g., 13.03-13.10) [1]

| **Solubility Product (K_{sp})** | • $Ba_3(AsO_4)_2(c)$: $10^{-23.53}$ (Range: $10^{-23.01}$ to $10^{-24.00}$) [1] • $BaHAsO_4 \cdot H_2O(c)$: $10^{-5.60}$ (Range: $10^{-5.23}$ to $10^{-5.89}$) [1] | | **Standard Gibbs Free Energy of Formation (ΔG_f°)** | • $Ba_3(AsO_4)_2(c)$: -3113.40 kJ/mol [1] • $BaHAsO_4 \cdot H_2O(c)$: -1544.47 kJ/mol [1] |

The following diagram illustrates the experimental workflow for determining the solubility and stability of **barium arsenates**, incorporating both precipitation and dissolution approaches leading to solid-phase characterization.



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Key Experimental Protocols

Solubility Determination via Precipitation and Dissolution

This established protocol determines the solubility product (K_{sp}) and stability of different **barium arsenate** solid phases [1].

- **Precipitation Experiment:** Prepare solutions of barium (e.g., from $Ba(NO_3)_2$) and arsenate (e.g., from Na_2HAsO_4) at varying pH conditions (e.g., pH 3.63-7.43 and 13.03-13.10). Allow solids to precipitate, then separate them from the solution.
- **Dissolution Experiment:** Place pre-formed, characterized solids of $Ba_3(AsO_4)_2$ or $BaHAsO_4 \cdot H_2O$ into solutions with a fixed ionic strength. Agitate until equilibrium is reached.
- **Solid Phase Characterization:** Analyze the solid phases before and after experiments using **X-ray Diffraction (XRD)** to confirm crystal structure and identity, and **Scanning Electron Microscopy (SEM)** to examine morphology.
- **Aqueous Phase Analysis:** Measure the concentrations of barium and arsenic in the filtered solution after equilibrium using **Inductively Coupled Plasma Mass Spectrometry (ICP-MS)**.
- **Data Calculation:** Calculate the K_{sp} from the measured ion activities in the solution. The standard Gibbs free energy of formation (ΔG_f°) can then be derived from the K_{sp} value.

Investigating Coprecipitation and Incorporation into Barite

This methodology examines how arsenate can be structurally incorporated into barite ($BaSO_4$), a critical process in natural systems [2].

- **Coprecipitation:** Combine solutions containing Ba^{2+} , SO_4^{2-} , and AsO_4^{3-} ions under controlled conditions to precipitate a mixed solid.
- **Solid Characterization:** Use **X-ray Absorption Spectroscopy (XAS)**, specifically **X-ray Absorption Near Edge Structure (XANES)** and **Extended X-ray Absorption Fine Structure (EXAFS)**, to determine the local coordination environment of arsenic atoms within the barite lattice and confirm successful incorporation.

Detection of Biomineralization in Biological Systems

This approach identifies and characterizes **barium arsenate** mineralization by microorganisms, a process relevant to biogeochemical cycles [3].

- **Sample Preparation:** Fix biological tissue (e.g., sponge samples containing the symbiotic bacterium *Entotheonella* sp.) and prepare thin sections for microscopy.
- **Elemental Mapping and Quantification:**
 - Use **Scanning Electron Microscopy with Energy-Dispersive X-ray Spectroscopy (SEM-EDS)** to locate high atomic weight inclusions and quantify the elemental composition (Ba and As).
 - Use **Inductively Coupled Plasma Mass Spectrometry (ICP-MS)** on separated cell fractions to accurately quantify barium and arsenic concentrations in different biological components.
- **Internal Structure Analysis:** Use **Transmission Electron Microscopy (TEM)** and **Focused Ion Beam (FIB)** cross-sectioning to visualize the internal structure of intracellular vesicles where mineralization occurs.

Environmental and Biological Relevance

The geochemical behavior of **barium arsenate** extends beyond simple solubility, playing roles in environmental remediation and biogeochemistry.

- **Partitioning into Barite:** Arsenate (AsO_4^{3-}) can coprecipitate with barite (BaSO_4), partitioning into the crystal lattice. This process can potentially immobilize arsenic in contaminated environments or influence its transport in geological systems [2].
- **Biologically Controlled Mineralization:** The sponge-associated bacterium *Entotheonella* sp. has been shown to intracellularly mineralize both barium and arsenic on lipid-based vesicles. This is identified as a **Biologically Controlled Mineralization (BCM)** process, where the organism tightly regulates the formation of specific, well-ordered minerals, likely as a detoxification mechanism for the host sponge [3].
- **Thermodynamic Modeling:** The stability fields of **barium arsenate** and barium hydrogen arsenate can be represented in **Eh-pH diagrams**. However, accurate modeling requires careful selection of consistent thermodynamic data, as significant discrepancies exist in the reported values for these compounds [4].

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References

1. Solubility and stability of barium arsenate ... [pubmed.ncbi.nlm.nih.gov]
2. A qualitative and quantitative investigation of partitioning and local... [degruyterbrill.com]
3. Sponge-associated bacteria mineralize arsenic and barium ... [nature.com]
4. Arsenic Eh–pH diagrams at 25°C and 1 bar | Environmental Earth... [link.springer.com]

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